

Albafuran A potency in different mulberry species

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Albafuran A

CAS No.: 84323-14-8

Cat. No.: S623387

[Get Quote](#)

Available Data on Albafuran A

The key piece of information comes from a single study that identified and measured the activity of **Albafuran A**. The details are summarized in the table below.

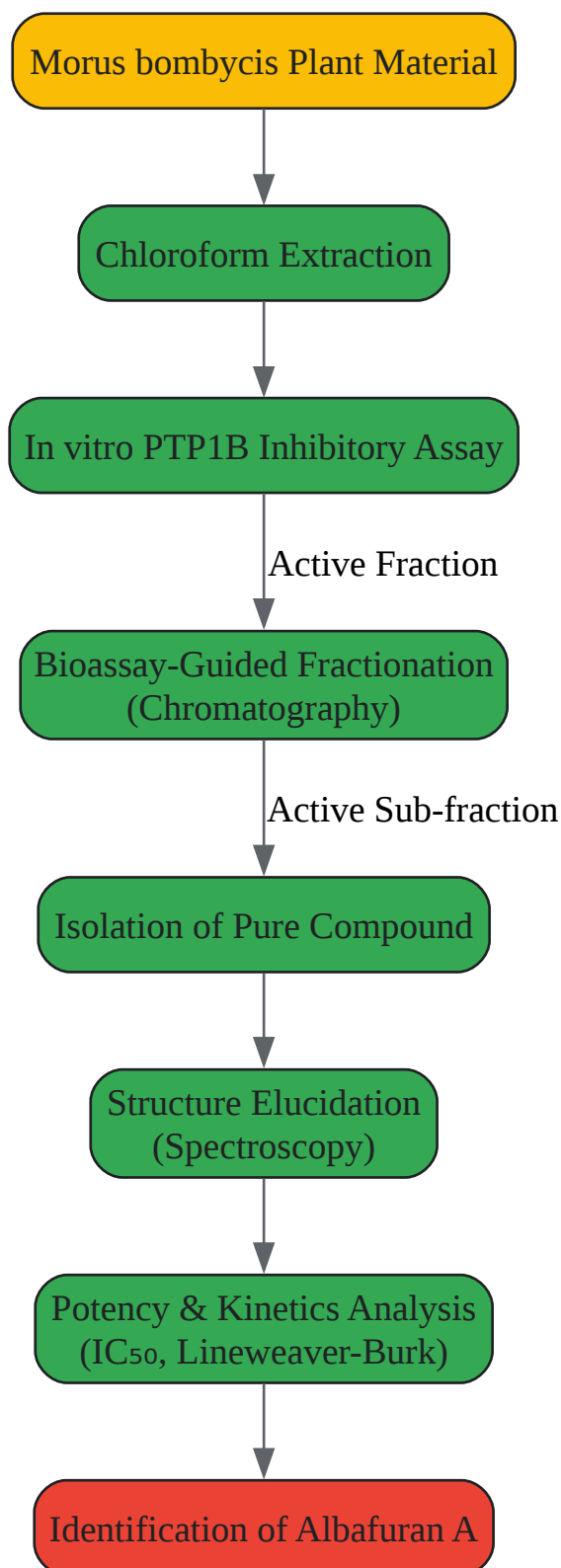
Aspect	Details
Source Plant	<i>Morus bombycis</i> [1]
Isolated From	Chloroform-soluble fraction of the plant [1]
Biological Activity	Protein Tyrosine Phosphatase 1B (PTP1B) inhibition [1]
Reported Potency (IC ₅₀)	2.7 μ M [1]
Inhibition Kinetics	Mixed-type inhibition (as determined by Lineweaver-Burk plot analysis) [1]

Experimental Protocol for PTP1B Inhibition

The study that discovered **Albafuran A**'s activity used a standard bioassay-guided fractionation approach. The general workflow is as follows [1]:

- **Preparation of Plant Extract:** The plant material (*Morus bombycis*) was processed and extracted with chloroform to obtain a chloroform-soluble fraction.
- **In Vitro PTP1B Inhibitory Assay:** This fraction was then tested using an *in vitro* enzymatic assay to measure its ability to inhibit PTP1B activity.
- **Bioassay-Guided Fractionation:** The active chloroform fraction was systematically separated into smaller sub-fractions based on techniques like chromatography.
- **Isolation and Identification:** Each sub-fraction was tested for PTP1B inhibition. The active sub-fractions were further purified, leading to the isolation of **Albafuran A**. Its chemical structure was elucidated using spectroscopic methods.
- **Dose-Response and Kinetics:** The isolated **Albafuran A** was tested at various concentrations to determine the IC_{50} value (the concentration required for 50% enzyme inhibition). The mechanism of inhibition was studied using Lineweaver-Burk plots.

The diagram below illustrates this multi-step process for isolating and testing active compounds like **Albafuran A**.



[Click to download full resolution via product page](#)

Research Gaps and Future Directions

The current state of research presents clear challenges and opportunities for further investigation:

- **Lack of Comparative Data:** The potent PTP1B inhibitory activity of **Albafuran A** has been reported only from *Morus bombycis* [1]. No experimental data was found comparing its presence or potency in other common species like *M. alba*, *M. nigra*, or *M. rubra*.
- **Focus on Other Compounds:** Scientific literature on other mulberry species extensively documents different classes of bioactive compounds (such as flavonoids like morusin and alkaloids like 1-DNJ) but does not mention **Albafuran A** specifically [2] [3] [4].
- **Challenges in Mulberry Classification:** The genus *Morus* is known for complex hybridization and inconsistent species classification, which can complicate tracing the distribution of specific compounds [5].

Suggestions for Further Research

To build a comparative guide on **Albafuran A**, you may consider the following approaches:

- **Expand Literature Review:** Search for **Albafuran A** specifically in chemical and natural product databases (e.g., SciFinder, Reaxys, Natural Products Alert) to find any additional, more obscure reports.
- **Propose Targeted Analysis:** Future research could systematically screen various *Morus* species and their cultivars for the presence and concentration of **Albafuran A** using techniques like HPLC-MS.
- **Investigate Biosynthesis:** Exploring the biosynthetic pathway of **Albafuran A** could help understand its distribution and potentially lead to its production in other systems.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Protein tyrosine phosphatase 1B inhibitors isolated from Morus ... [pubmed.ncbi.nlm.nih.gov]

2. Mo' Mulberry — A guide to probably everything you need to... | Medium
[thepolycultureproject.medium.com]
3. Planting conditions can enhance the bioactivity of mulberry by... [pmc.ncbi.nlm.nih.gov]
4. Nutrients and Bioactive Compounds in the Mulberry [encyclopedia.pub]
5. Complete chloroplast genomes of 25 mulberry plants: insight into...
[bmcgenomics.biomedcentral.com]

To cite this document: Smolecule. [Albafuran A potency in different mulberry species]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b623387#albafuran-a-potency-in-different-mulberry-species]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com